

# Application Notes and Protocols: Lubricant Miscibility Analysis of R-502 and Mineral Oil

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## Compound of Interest

Compound Name: Refrigerant 502

Cat. No.: B13423336

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These application notes provide a detailed analysis of the miscibility between the CFC refrigerant R-502 and mineral oil, a common pairing in older refrigeration systems. The following sections present quantitative data on their interaction, a comprehensive experimental protocol for miscibility testing, and a logical workflow for the analysis.

## Introduction

R-502 is an azeotropic refrigerant blend of R-22 and R-115. For many years, refrigeration systems utilizing R-502 have employed mineral oils as lubricants.<sup>[1]</sup> The miscibility of the lubricant with the refrigerant is a critical factor for ensuring adequate compressor lubrication and efficient heat transfer within the refrigeration circuit. While mineral oils have demonstrated adequate performance with CFC refrigerants like R-502, their miscibility is not always complete across all operating temperatures and concentrations.<sup>[2]</sup> Understanding the miscibility characteristics is crucial for predicting oil return to the compressor and preventing issues such as oil logging in the evaporator.

## Data Presentation: R-502 and Mineral Oil Miscibility

The miscibility of R-502 with mineral oil is often described as "marginal." This implies that under certain conditions of temperature and oil concentration, the two substances can form two distinct liquid phases. A miscibility curve, as found in resources like the 1990 ASHRAE Refrigeration Handbook, graphically represents the boundary between the single-phase

(miscible) and two-phase (immiscible) regions. While the complete miscibility curve data is extensive, the following table summarizes key observations regarding the solubility and phase separation of R-502 in naphthenic mineral oil.

Parameter	Value	Conditions	Reference
Phase Separation	Two liquid phases can form.	Dependent on temperature and oil concentration.	--INVALID-LINK--
Solubility of R-502 in Oil	Approximately 20% by weight	At 40°F (4.4°C) in the oil-rich phase.	--INVALID-LINK--
Qualitative Miscibility	Marginal	General observation for R-502 and mineral oil mixtures.	--INVALID-LINK--

## Properties of R-502 and Mineral Oil

A thorough understanding of the physical properties of both the refrigerant and the lubricant is essential for interpreting miscibility data.

### R-502 Refrigerant Properties

Property	Value
Chemical Composition	48.8% R-22 (CHClF <sub>2</sub> ) / 51.2% R-115 (CClF <sub>2</sub> CF <sub>3</sub> )
Molecular Weight	111.6 g/mol
Boiling Point (at 1 atm)	-49.7 °F (-45.4 °C)
Critical Temperature	178.7 °F (81.5 °C)
Critical Pressure	582.6 psia (40.2 bar)
Oil Type Compatibility	Mineral Oil (MO), Alkylbenzene (AB), Polyolester (POE)

## Typical Properties of Naphthenic Mineral Oils for Refrigeration

Naphthenic mineral oils are a common choice for use with CFC refrigerants. Their properties can vary depending on the viscosity grade.

Property	Test Method	150 SUS	300 SUS	500 SUS
Viscosity @ 100°F (37.8°C)	ASTM D445	155 SUS (33 cSt)	325 SUS (68 cSt)	510 SUS (110 cSt)
Flash Point	ASTM D92	350 °F (177 °C)	400 °F (204 °C)	405 °F (207 °C)
Pour Point	ASTM D97	-50 °F (-46 °C)	-30 °F (-34 °C)	-15 °F (-26 °C)
Floc Point	-	-72 °F (-58 °C)	-56 °F (-49 °C)	-51 °F (-46 °C)
Specific Gravity	ASTM D1250	0.904	0.910	0.916
Typical Water Content	ASTM D1533	< 25 ppm	< 25 ppm	< 25 ppm

## Experimental Protocol: Sealed Tube Miscibility Test

The following protocol is a detailed methodology for determining the miscibility of R-502 with mineral oil, based on the principles outlined in the ASHRAE Standard 218, "Method of Test for Lubricant and Refrigerant Miscibility Determination."

### Materials and Apparatus

- Refrigerant: R-502
- Lubricant: Naphthenic mineral oil (various viscosities)
- Sealed Glass Tubes: Heavy-walled borosilicate glass tubes capable of withstanding high pressures.
- Vacuum Pump: To evacuate the sealed tubes.
- Refrigerant Charging Manifold: For accurately charging the tubes with R-502.

- **Precision Balance:** For accurate measurement of oil and refrigerant quantities.
- **Constant Temperature Bath:** Capable of a wide temperature range (e.g., -70°C to 70°C) with a viewing window.
- **Safety Equipment:** Safety glasses, gloves, and a protective shield for the temperature bath.

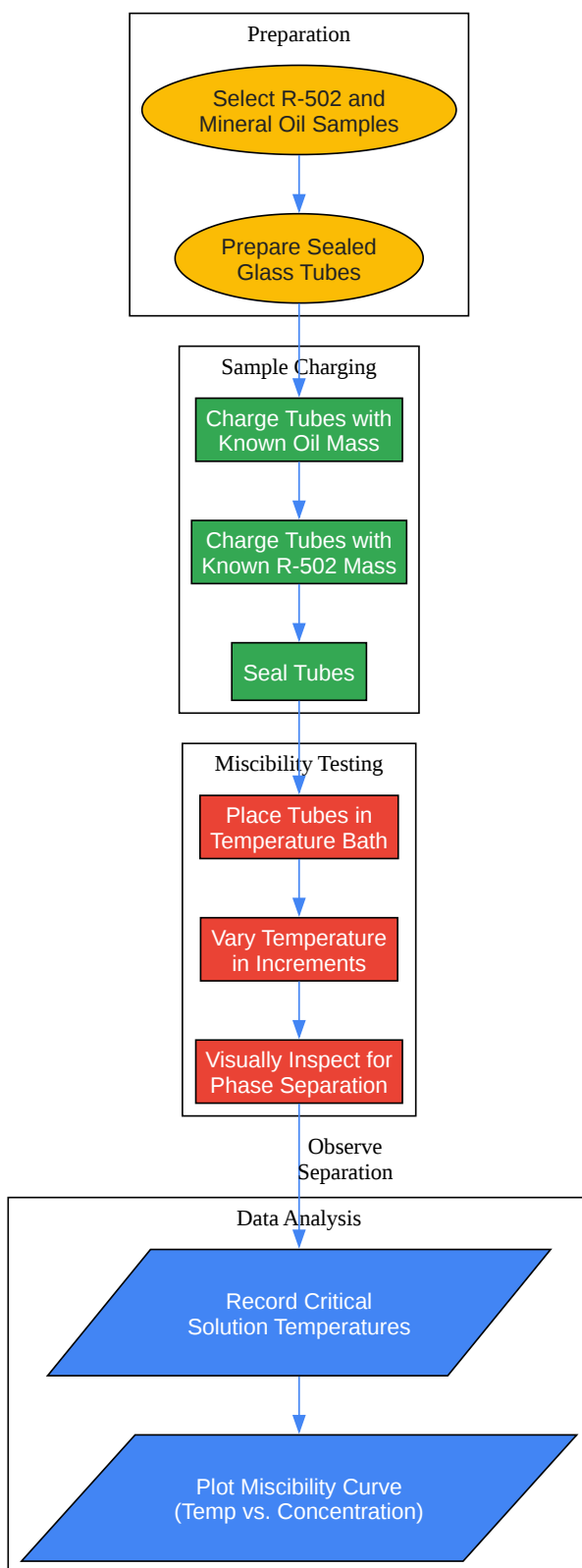
## Procedure

- **Tube Preparation:**
  - Thoroughly clean and dry the sealed glass tubes to remove any contaminants.
  - Evacuate each tube to a deep vacuum to remove air and moisture.
- **Oil Charging:**
  - Accurately weigh a specific amount of mineral oil into each prepared sealed tube using a precision balance. The amount will depend on the desired oil concentration for the test.
- **Refrigerant Charging:**
  - Connect the oil-filled tube to the refrigerant charging manifold.
  - Carefully charge the tube with the desired amount of R-502. The amount of refrigerant will determine the final concentration of the mixture.
  - Seal the tube permanently using a glassblowing torch while ensuring the contents remain frozen to prevent pressure buildup.
- **Sample Preparation:**
  - Prepare a series of sealed tubes with varying concentrations of mineral oil in R-502 (e.g., 5%, 10%, 20%, 40%, 60%, 80% by weight of oil).
- **Miscibility Determination:**
  - Place the sealed tubes in the constant temperature bath.

- Slowly lower the temperature of the bath in controlled increments.
- At each temperature step, allow the tubes to reach thermal equilibrium.
- Visually inspect each tube for signs of immiscibility, such as the formation of a cloudy haze (floc point) or the separation into two distinct liquid layers.
- Record the temperature at which phase separation is first observed for each concentration. This is the critical solution temperature for that specific mixture.
- To determine the upper critical solution temperature, slowly increase the temperature of the bath and record the temperature at which the mixture becomes a single phase again.
- Data Analysis:
  - Plot the observed critical solution temperatures against the corresponding oil concentrations.
  - The resulting curve will define the boundary of the miscible and immiscible regions for the R-502 and mineral oil pair.

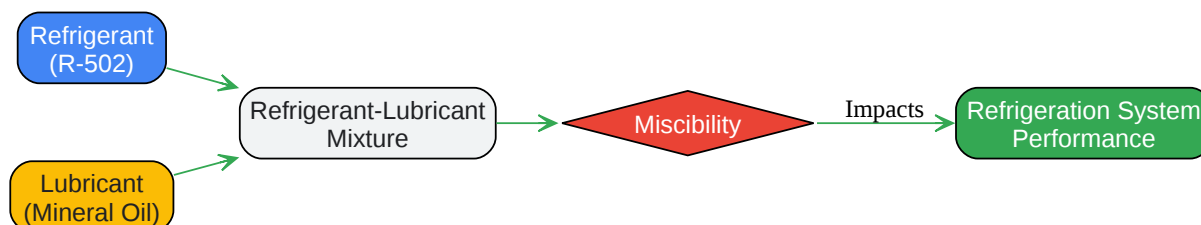
## Mandatory Visualization

The following diagrams illustrate the logical workflow of the lubricant miscibility analysis.



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Caption: Experimental workflow for lubricant miscibility analysis.



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Caption: Logical relationship of components in miscibility analysis.

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## References

- 1. Key Differences Between Paraffinic and Naphthenic Oils: Properties, Uses, and Applications [aparpsf.com]
- 2. researchgate.net [researchgate.net]
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